

Stability and Storage of 2,4'-Dibromoacetophenone: A Technical Guide

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Compound of Interest

Compound Name: 2,4'-Dibromoacetophenone

Cat. No.: B128361

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For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2,4'-Dibromoacetophenone** (CAS No. 99-73-0). The information herein is critical for ensuring the integrity of the compound in research, development, and manufacturing, particularly when used as a pharmaceutical intermediate or analytical reagent.

[1][2] This document compiles data from safety data sheets and chemical suppliers and outlines a framework for stability testing based on established regulatory guidelines.

Compound Profile

2,4'-Dibromoacetophenone is a crystalline solid recognized for its role as an inhibitor of glycogen synthase kinase 3 β (GSK3 β) and as a derivatization reagent for the analysis of fatty acids by HPLC.[3][4] Its chemical integrity is paramount for reproducible experimental results and the safety of downstream applications.

Table 1: Physicochemical Properties of **2,4'-Dibromoacetophenone**

Property	Value	References
CAS Number	99-73-0	[3][5][6][7]
Molecular Formula	C ₈ H ₆ Br ₂ O	[3][5][7][8]
Molecular Weight	277.94 g/mol	[3][5][8][9]
Appearance	Slightly yellow to beige crystalline solid	[3][7]
Melting Point	107-111 °C	[3][7]
Solubility	Insoluble in water. Soluble in dimethyl sulfoxide (DMSO), methanol, toluene, and ethanol.	[3][4]
UV Maximum (λ _{max})	263 nm	[4]

Stability Profile and Degradation

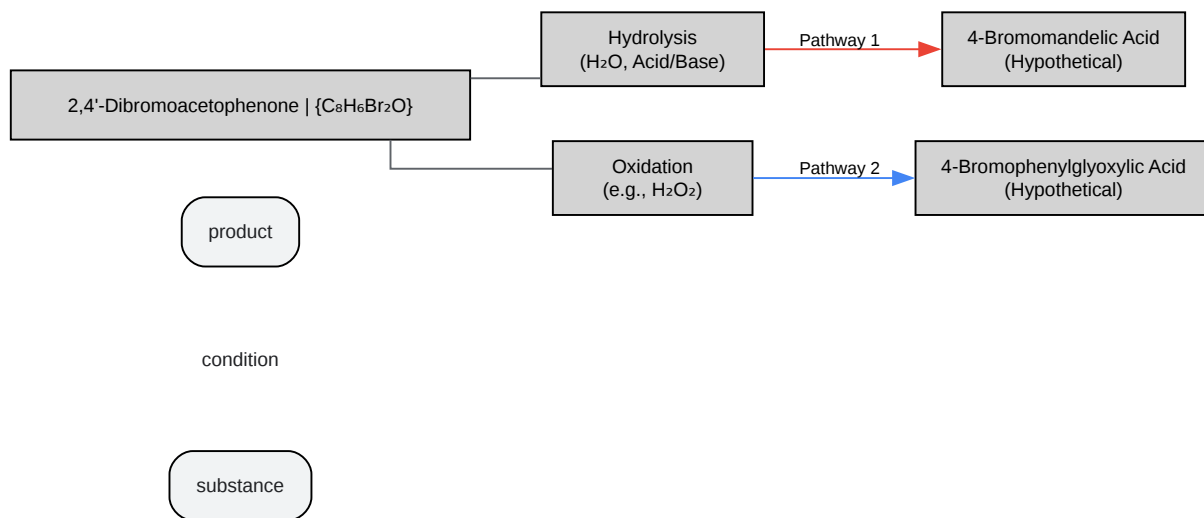
2.1 General Stability

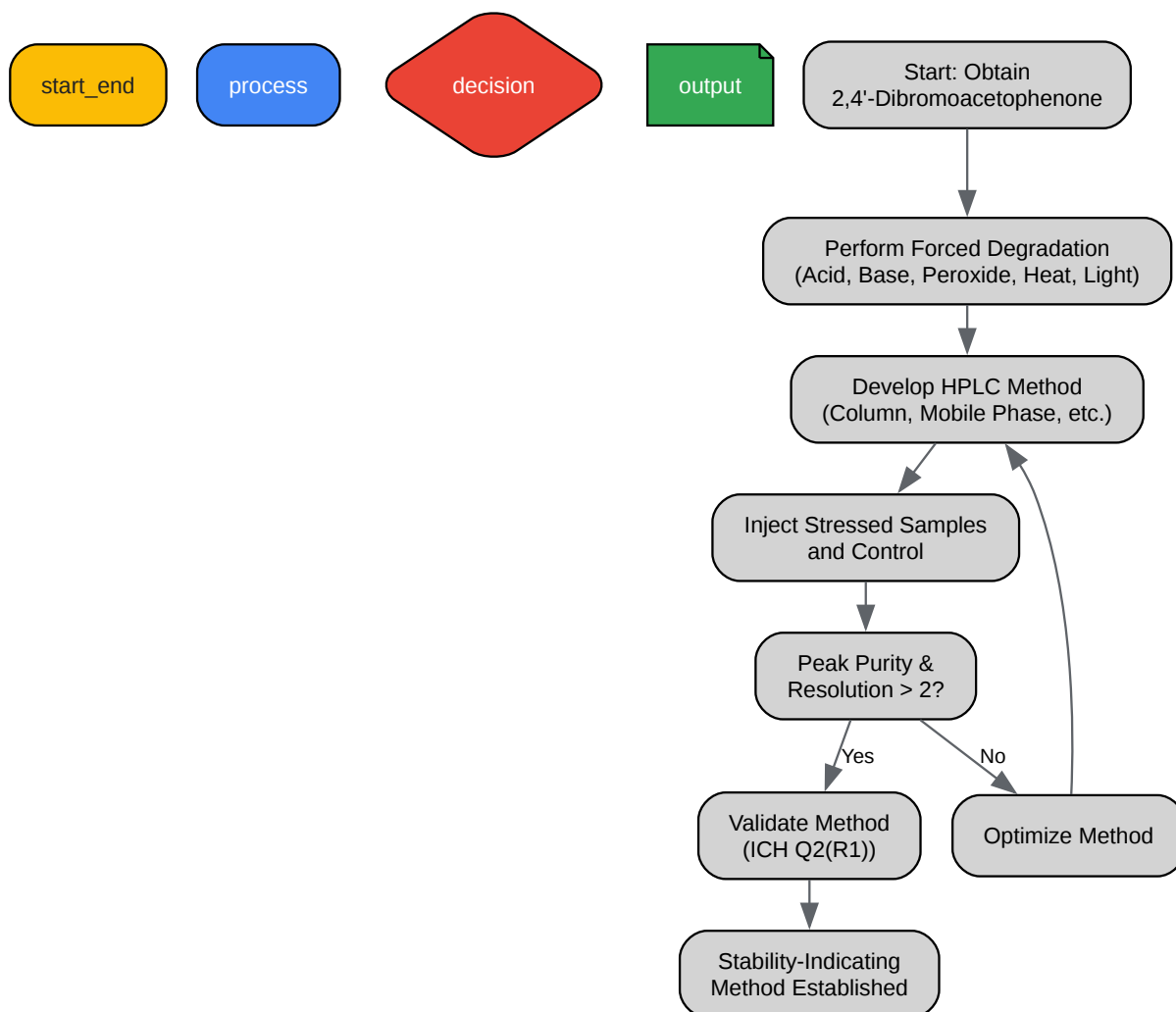
2,4'-Dibromoacetophenone is generally considered stable at room temperature when stored in closed containers under normal handling conditions.[3][5][10][11] However, its reactivity as an α-haloketone suggests potential susceptibility to degradation under specific environmental stressors.

2.2 Incompatibilities and Hazardous Decomposition

To maintain stability, the compound must be stored away from incompatible materials. It is known to be incompatible with strong oxidizing agents, strong bases, and strong reducing agents.[3][10][11] Exposure to high temperatures, such as in a fire, can lead to thermal decomposition, generating hazardous products including carbon monoxide, carbon dioxide, and hydrogen bromide gas.[5][10][12]

While specific, publicly available forced degradation studies on **2,4'-Dibromoacetophenone** are limited, its structure suggests potential degradation pathways under stress conditions, such as hydrolysis or nucleophilic substitution at the α-bromo position.





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